

# Acarbose Dodeca-acetate: A Technical Overview

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## Compound of Interest

Compound Name: *Acarbose Dodeca-acetate*

Cat. No.: *B15352092*

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CAS Number: 149249-91-2

This technical guide provides an in-depth overview of **acarbose dodeca-acetate**, an acetylated derivative of the  $\alpha$ -glucosidase inhibitor, acarbose. This document is intended for researchers, scientists, and professionals in the field of drug development and carbohydrate chemistry.

## Core Compound Data

**Acarbose dodeca-acetate** is primarily known as a synthetic intermediate in the preparation of acarbose derivatives. Its physical and chemical properties are summarized below.

Property	Value
CAS Number	149249-91-2
Molecular Formula	C49H67NO30
Molecular Weight	1150.04 g/mol
Appearance	Off-white solid.
Solubility	Soluble in Dichloromethane, Ethyl Acetate, and THF.
Synonyms	(1S,2S,3S,6S)-4-(Acetoxymethyl)-6-(((2R,3R,4S,5R,6R)-4,5-diacetoxy-6-(((2R,3R,4S,5R,6R)-4,5-diacetoxy-2-(acetoxymethyl)-6-(((2R,3R,4S,5R,6R)-4,5-diacetoxy-2-(acetoxymethyl)-6-hydroxytetrahydro-2H-pyran-3-yl)oxy)tetrahydro-2H-pyran-3-yl)oxy)-2-methyltetrahydro-2H-pyran-3-yl)amino)cyclohex-4-ene-1,2,3-triyl Triacetate.
Storage Conditions	Store at -20 °C.

## Experimental Protocols

While a specific, detailed protocol for the synthesis of **acarbose dodeca-acetate** is not readily available in the cited literature, a general procedure for the peracetylation of carbohydrates can be applied.

### General Synthesis of Acarbose Dodeca-acetate (Peracetylation)

This protocol describes a representative method for the acetylation of acarbose to yield **acarbose dodeca-acetate** using acetic anhydride and a catalyst.

Materials:

- Acarbose

- Acetic anhydride
- Pyridine or Sodium Acetate (as catalyst)
- Dichloromethane (or other suitable solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Dissolution:** Suspend acarbose in a suitable solvent such as dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- **Catalyst Addition:** Add the catalyst (e.g., pyridine or sodium acetate) to the suspension.
- **Acetylation:** Cool the mixture in an ice bath and slowly add acetic anhydride dropwise with continuous stirring.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir until completion. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, carefully quench the reaction by slowly adding it to a saturated sodium bicarbonate solution to neutralize excess acetic anhydride.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic layer (e.g., dichloromethane).

- Washing: Wash the organic layer sequentially with water and brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **acarbose dodeca-acetate**.

## General Purification Protocol

The crude product can be purified using standard chromatographic techniques.

Materials:

- Crude **acarbose dodeca-acetate**
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (or other suitable solvent system)
- Glass column for chromatography
- Fraction collector (optional)

Procedure:

- Column Packing: Prepare a silica gel column using a slurry of silica gel in a non-polar solvent (e.g., hexanes).
- Sample Loading: Dissolve the crude product in a minimal amount of the chromatography solvent and load it onto the column.
- Elution: Elute the column with a gradient of increasing polarity (e.g., increasing the proportion of ethyl acetate in hexanes).
- Fraction Collection: Collect fractions and analyze them by TLC to identify those containing the pure product.
- Solvent Evaporation: Combine the pure fractions and remove the solvent using a rotary evaporator to yield purified **acarbose dodeca-acetate**.

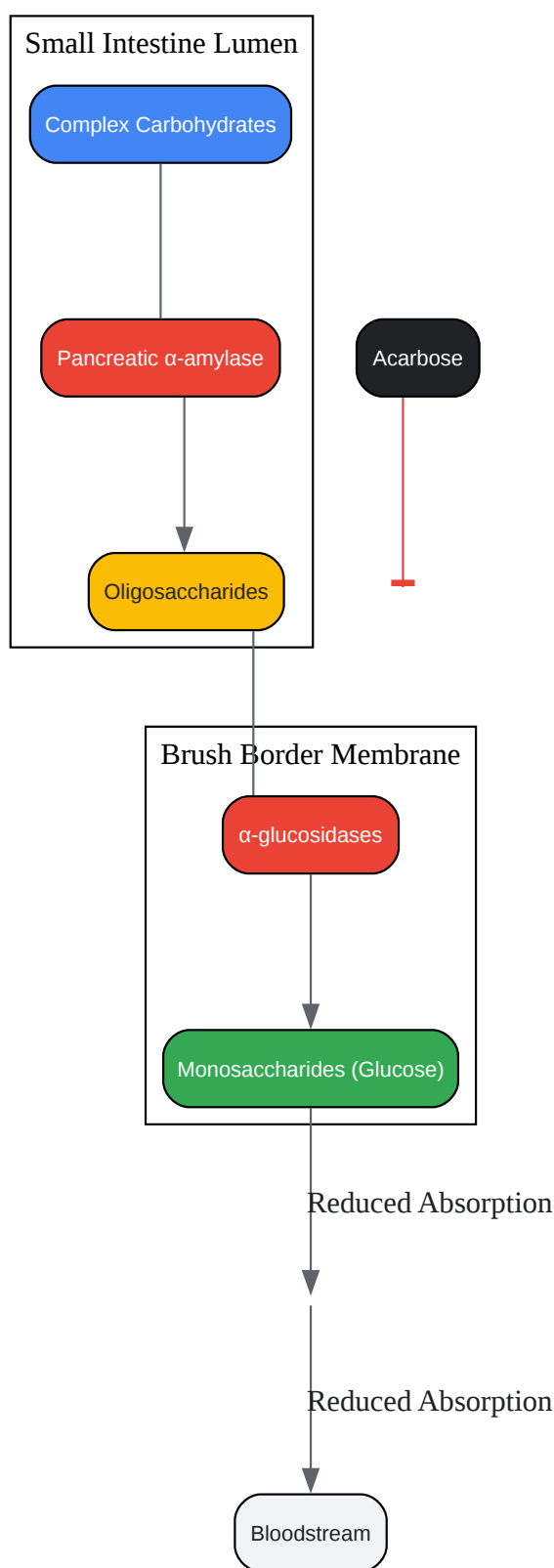
## Characterization Data

Specific analytical data for **acarbose dodeca-acetate** is not widely published. However, the mass spectrum of the parent compound, acarbose, provides a reference for its core structure.

Compound	Ionization Mode	m/z (Observed)	Interpretation
Acarbose	ESI-MS (Positive)	646.7	[M+H] <sup>+</sup>

## Signaling Pathway and Experimental Workflow

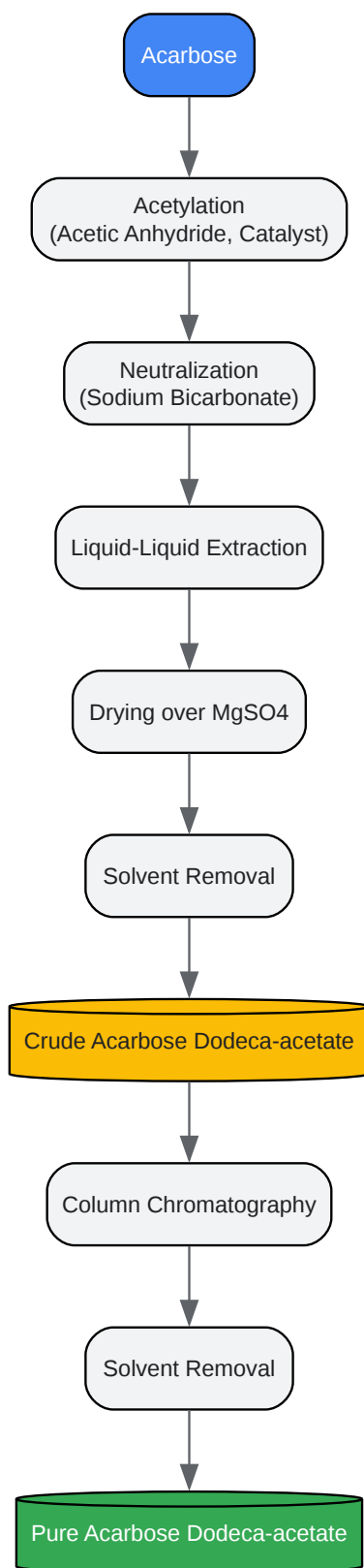
The primary mechanism of action of acarbose, and by extension its derivatives, is the inhibition of  $\alpha$ -glucosidase enzymes in the small intestine. This action reduces the rate of carbohydrate digestion and absorption.



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Caption: Mechanism of action of Acarbose.

The following diagram illustrates a general workflow for the synthesis and purification of **acarbose dodeca-acetate**.



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Caption: Synthesis and purification workflow.

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